

Application of Sudan Red 7B-d5 in Cosmetic Analysis: A Comprehensive Guide

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Compound of Interest

Compound Name: Sudan red 7B-d5

Cat. No.: B15558912

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This document provides detailed application notes and protocols for the use of **Sudan Red 7B-d5** as an internal standard in the quantitative analysis of banned Sudan dyes in cosmetic products. The methodologies described herein are primarily based on Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective technique ideal for trace-level detection in complex matrices.

Introduction

Sudan dyes, including Sudan Red 7B, are synthetic, oil-soluble azo dyes classified as Group 3 carcinogens by the International Agency for Research on Cancer (IARC).[1] Their use in foodstuffs and cosmetics is prohibited in many countries due to potential health risks. However, their vibrant color and low cost have led to instances of fraudulent use in various consumer products, including cosmetics, to enhance their appearance.

To ensure consumer safety and regulatory compliance, robust and reliable analytical methods are essential for the detection and quantification of these banned colorants. The use of a stable isotope-labeled internal standard, such as **Sudan Red 7B-d5**, is crucial for accurate quantification in complex cosmetic matrices. This internal standard mimics the chemical

behavior of the target analyte, Sudan Red 7B, during sample preparation and analysis, thereby compensating for matrix effects and variations in instrument response.

Physicochemical Properties

A thorough understanding of the physicochemical properties of both the analyte and the internal standard is fundamental for method development.

Property	Sudan Red 7B	Sudan Red 7B-d5
Synonyms	Solvent Red 19, Fat Red 7B, C.I. 26050	N-Ethyl-d5-1-[[4-(phenylazo)phenyl]azo]-2-naphthalenamine
Molecular Formula	C ₂₄ H ₂₁ N ₅	C ₂₄ H ₁₆ D ₅ N ₅
Molecular Weight	379.46 g/mol [2]	384.49 g/mol [3]
Appearance	Dark red powder	Not specified, assumed to be a solid
Melting Point	130 °C (decomposes)[2]	Not specified
Solubility	Soluble in acetone (10 mg/mL), benzene, ethanol, methanol, chloroform, and DMSO.[2] Insoluble in water.	Not specified, assumed to be similar to the unlabeled compound.
UV-Vis λ _{max}	528 nm[4]	Not specified, assumed to be similar to the unlabeled compound.

Experimental Protocols

The following protocols outline the procedures for the extraction and analysis of Sudan Red 7B in various cosmetic matrices using **Sudan Red 7B-d5** as an internal standard.

Reagents and Materials

- Solvents: Acetonitrile (ACN), methanol (MeOH), methylene chloride (DCM), n-hexane (all HPLC or LC-MS grade).
- Reagents: Formic acid, ammonium formate.
- Standards: Sudan Red 7B and **Sudan Red 7B-d5** certified reference materials.
- Solid Phase Extraction (SPE) Cartridges: C18 or silica-based cartridges may be used for sample cleanup if necessary.
- Filters: 0.22 µm syringe filters (PTFE or other suitable material).

Standard Solution Preparation

- Stock Solutions (100 µg/mL): Accurately weigh and dissolve Sudan Red 7B and **Sudan Red 7B-d5** in acetonitrile to prepare individual stock solutions. Store in the dark at 4°C.^[5]
- Intermediate Standard Solution (1 µg/mL): Prepare a mixed intermediate standard solution of Sudan Red 7B in acetonitrile.
- Working Standard Solutions (1-100 ng/mL): Prepare a series of working standard solutions by diluting the intermediate standard solution with acetonitrile. Fortify each working standard with the **Sudan Red 7B-d5** internal standard at a constant concentration (e.g., 20 ng/mL).

Sample Preparation Protocols

The choice of sample preparation protocol depends on the cosmetic matrix. The following are generalized procedures that may require optimization.

- Weighing: Accurately weigh approximately 0.5 g of the homogenized lipstick sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of **Sudan Red 7B-d5** internal standard solution.
- Dissolution & Extraction: Add 10 mL of n-hexane to dissolve the wax-based matrix. Vortex thoroughly. Add 10 mL of acetonitrile and vortex for 1 minute, followed by ultrasonication for 15 minutes.

- Phase Separation: Centrifuge at 5000 rpm for 10 minutes to separate the hexane and acetonitrile layers.
- Collection: Carefully transfer the lower acetonitrile layer, which contains the extracted dyes, into a clean tube.
- Filtration: Filter the extract through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.
- Weighing: Accurately weigh approximately 1.0 g of the cream or lotion sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of **Sudan Red 7B-d5** internal standard solution.
- Extraction: Add 10 mL of acetonitrile, vortex for 1 minute, and sonicate for 15 minutes to break the emulsion and extract the dyes.
- Cleanup (Optional): For complex emulsions, a salting-out step (e.g., with NaCl or MgSO_4) followed by centrifugation can improve phase separation. Alternatively, Solid Phase Extraction (SPE) with a C18 cartridge can be employed for cleanup.
- Centrifugation: Centrifuge at 5000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.
- Weighing: Accurately weigh approximately 0.5 g of the powder sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of **Sudan Red 7B-d5** internal standard solution.
- Extraction: Add 10 mL of acetonitrile, vortex for 1 minute, and sonicate for 15 minutes.
- Centrifugation: Centrifuge at 5000 rpm for 10 minutes to pellet the solid matrix components.

- Filtration: Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical LC-MS/MS parameters. Instrument-specific optimization is recommended.

Parameter	Recommended Conditions
LC System	UPLC or HPLC system
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm)
Mobile Phase A	Water with 0.1% formic acid and 10 mM ammonium formate
Mobile Phase B	Acetonitrile with 0.1% formic acid and 10 mM ammonium formate
Gradient Elution	A typical gradient would start at a lower percentage of organic phase (e.g., 30-50% B), ramp up to a high percentage (e.g., 95-100% B) to elute the analytes, hold for a few minutes, and then return to the initial conditions for equilibration.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	1 - 10 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Data Acquisition	Multiple Reaction Monitoring (MRM)

The selection of appropriate MRM transitions is critical for the selectivity and sensitivity of the method. Two transitions are typically monitored for each analyte: a quantifier for concentration

measurement and a qualifier for identity confirmation.

Analyte	Precursor Ion (m/z)	Product Ion (Quantifier) (m/z)	Product Ion (Qualifier) (m/z)	Collision Energy (eV)
Sudan Red 7B	380.2	183.1	115.1	Optimized for the specific instrument
Sudan Red 7B-d5	385.2	183.1	115.1	Optimized for the specific instrument

Note: The product ions for **Sudan Red 7B-d5** are predicted to be the same as the unlabeled compound because the deuterium atoms are located on the N-ethyl group, which is not part of the major fragment ions.

Data Presentation and Analysis

Quantitative data should be summarized in a clear and structured format. The use of an internal standard allows for the calculation of the concentration of Sudan Red 7B in the cosmetic sample using the following formula:

Concentration of Analyte = (Area of Analyte / Area of IS) * (Concentration of IS / Response Factor)

The response factor is determined from the calibration curve generated from the analysis of the working standard solutions.

Method Validation Data (Illustrative)

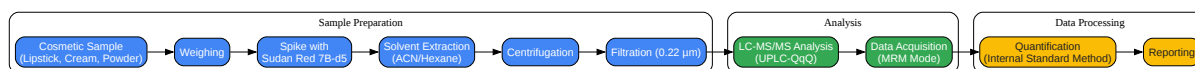
The following table presents illustrative performance data for a validated method. Actual performance may vary depending on the specific matrix and instrumentation.

Parameter	Sudan Red 7B
Linearity Range	1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.5 µg/kg
Limit of Quantification (LOQ)	1.5 µg/kg
Recovery	85 - 110%
Precision (RSD)	< 15%

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of Sudan Red 7B in cosmetics.

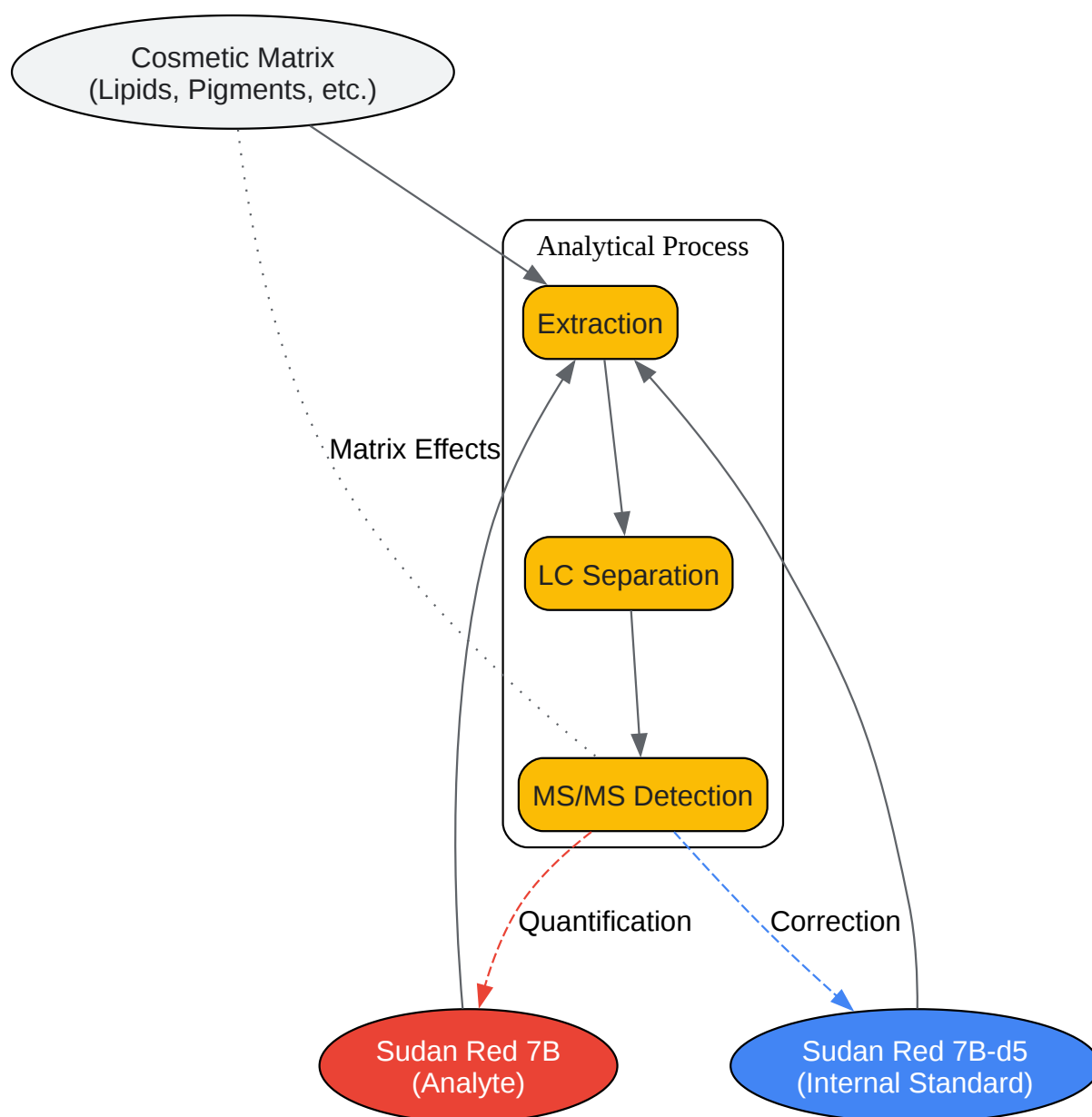


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General workflow for cosmetic analysis.

Logical Relationship of Analytical Components

This diagram shows the relationship between the key components of the analytical method.



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Interactions in the analytical process.

Conclusion

The use of **Sudan Red 7B-d5** as an internal standard in LC-MS/MS analysis provides a robust, sensitive, and accurate method for the quantification of the banned colorant Sudan Red 7B in a variety of cosmetic products. The detailed protocols and data presented in these application notes serve as a comprehensive guide for researchers, scientists, and drug development professionals involved in cosmetic safety and quality control. Adherence to these methodologies will aid in the effective monitoring of illegal dyes, ensuring the safety and compliance of cosmetic products on the market.

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